

GSK6853 negative control GSK9311 experimental use

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Compound of Interest

Compound Name: GSK6853

Cat. No.: B607858

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Technical Support Center: GSK6853 and GSK9311

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers using the BRPF1 bromodomain inhibitor, **GSK6853**, and its negative control, GSK9311.

Frequently Asked Questions (FAQs)

Q1: What are **GSK6853** and GSK9311, and what are their primary uses?

A1: **GSK6853** is a potent and highly selective chemical probe that inhibits the bromodomain of BRPF1 (Bromodomain and PHD Finger-containing Protein 1).[1] BRPF1 is a scaffolding protein that plays a crucial role in the assembly of MYST histone acetyltransferase (HAT) complexes, which are involved in chromatin remodeling and gene transcription.[1][2][3] GSK9311 is a structurally similar analogue of **GSK6853** with significantly reduced activity against BRPF1, making it an ideal negative control for experiments with **GSK6853**. [4][5]

Q2: What is the mechanism of action of **GSK6853**?

A2: **GSK6853** functions by binding to the acetyl-lysine binding pocket of the BRPF1 bromodomain.[3] This prevents BRPF1 from recognizing acetylated histones, thereby disrupting the formation and function of the MOZ/MORF HAT complexes.[3][6] This leads to

altered gene expression, which can result in the inhibition of cancer cell growth and the induction of apoptosis.[3]

Q3: Why is it important to use the negative control GSK9311?

A3: Using a negative control is critical to ensure that the observed biological effects are due to the specific inhibition of BRPF1 by **GSK6853** and not from off-target effects or the chemical scaffold itself. GSK9311 was designed by alkylating the 5-amide group of **GSK6853**, which results in a greater than 100-fold reduction in its ability to inhibit BRPF1.[4] Any cellular phenotype observed with **GSK6853** but not with an equivalent concentration of GSK9311 can be more confidently attributed to BRPF1 inhibition.

Q4: What is the recommended concentration of **GSK6853** for cell-based assays?

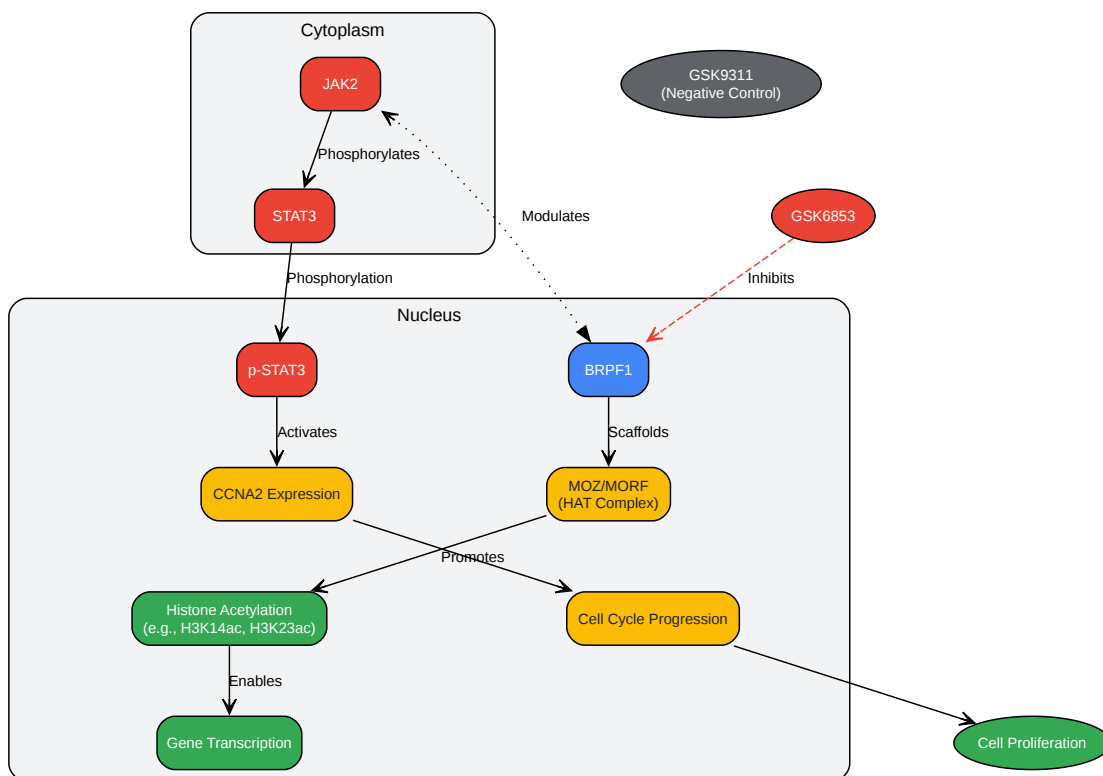
A4: To minimize the possibility of off-target effects, it is recommended to use **GSK6853** at a concentration no higher than 1.0 μM in cell-based assays.[1][4][5][7] The cellular IC₅₀ for **GSK6853** in displacing BRPF1 from histone H3.3 has been reported to be 20 nM.[5] However, the optimal concentration will be cell-line and assay-dependent, so a dose-response experiment is always recommended.

Quantitative Data Summary

Compound	Target	pIC50 (TR-FRET)	pKd	Cellular IC50 (NanoBRET)	Notes
GSK6853	BRPF1	8.1	9.5	20 nM	Potent and selective BRPF1 inhibitor.[1][8]
GSK9311	BRPF1	6.0	-	No significant effect	Negative control for GSK6853.[5]
GSK6853	BRPF2	5.1	-	-	Shows significantly lower potency against other BRPF family members.
GSK6853	BRPF3	4.8	-	-	
GSK6853	BRD4 BD1/2	4.7 / <4.3	-	-	Demonstrates high selectivity over BET bromodomains.

Signaling Pathway

GSK6853 has been shown to inhibit the proliferation of non-small cell lung cancer (NSCLC) cells by downregulating the JAK2/STAT3 signaling pathway, which in turn reduces the expression of Cyclin A2 (CCNA2), a key regulator of the cell cycle.[9][10][11]



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References

- 1. GSK6853, a Chemical Probe for Inhibition of the BRPF1 Bromodomain - PMC [pmc.ncbi.nlm.nih.gov]
- 2. BRPF1 in cancer epigenetics: a key regulator of histone acetylation and a promising therapeutic target - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. What are BRPF1 inhibitors and how do they work? [synapse.patsnap.com]
- 4. pubs.acs.org [pubs.acs.org]
- 5. GSK6853 | Structural Genomics Consortium [thesgc.org]
- 6. Bromodomain-containing protein BRPF1 is a therapeutic target for liver cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 7. selleckchem.com [selleckchem.com]
- 8. apexbt.com [apexbt.com]
- 9. BRPF1 inhibitor GSK6853 inhibits NSCLC cell proliferation via the JAK2/STAT3/CCNA2 axis to induce cell cycle arrest | springermedizin.de [springermedizin.de]
- 10. BRPF1 inhibitor GSK6853 inhibits NSCLC cell proliferation via the JAK2/STAT3/CCNA2 axis to induce cell cycle arrest - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
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